

Personal protective equipment for handling Sclareolide

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Compound of Interest

Compound Name: Sclareolide

Cat. No.: B1681565

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Essential Safety and Handling Guide for Sclareolide

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for handling **Sclareolide**, including operational and disposal plans.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₁₆ H ₂₆ O ₂
Molecular Weight	250.38 g/mol
Physical State	Solid
Melting Point	120-126°C
Solubility	Insoluble in water. Soluble in ethyl alcohol and diethyl phthalate.[1]
Storage Temperature	Recommended -20°C, though some sources suggest room temperature is also acceptable.[1] [2]

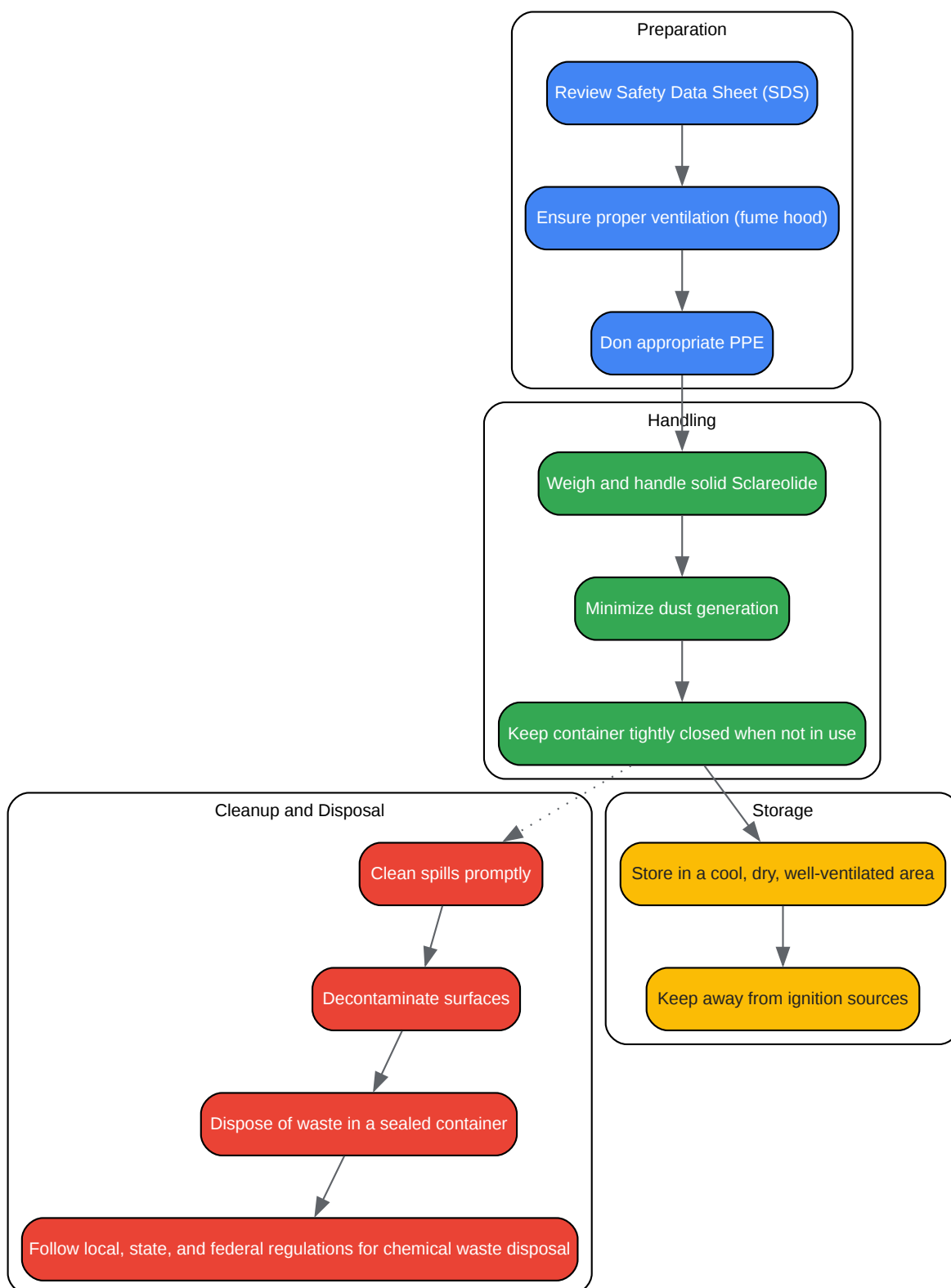
Hazard Identification and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) classify **Sclareolide** as not hazardous, others indicate potential for skin and eye irritation.^{[2][3][4][5]} Therefore, a cautious approach is recommended.

Hazard	Recommended PPE
Skin Contact	Protective gloves and impervious clothing. ^{[2][5]}
Eye Contact	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some workplaces. ^[2]
Inhalation	Use in a well-ventilated area. If dust formation is likely, a NIOSH- or CEN-certified respirator is recommended. ^{[2][6]}

Operational Procedures for Safe Handling

A systematic approach to handling **Sclareolide** will minimize exposure and ensure a safe laboratory environment.



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Sclareolide Safe Handling Workflow

Experimental Protocols

Handling and Preparation:

- Review the SDS: Before handling, thoroughly read the Safety Data Sheet (SDS).
- Engineering Controls: Work in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation of any dust or fumes.[2]
- Personal Protective Equipment: Wear the appropriate PPE as outlined in the table above, including gloves, safety glasses, and a lab coat.
- Weighing: When weighing the solid material, take care to minimize dust generation.[2]
- Storage: Keep the container tightly closed when not in use.[2][6] Store in a cool, dry, and well-ventilated area away from sources of ignition.[2] A storage temperature of -20°C is recommended for long-term stability.[2]

First Aid Measures

Exposure	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[2]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

Spill and Disposal Plan

Spill Containment:

- Evacuate: If a significant spill occurs, evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For a solid spill, carefully sweep or vacuum the material, avoiding dust generation, and place it into a suitable, labeled disposal container.[2]
- Decontamination: Clean the spill area thoroughly with soap and water.[7]

Waste Disposal:

- Dispose of **Sclareolide** waste and contaminated materials in a sealed container.[6]
- All disposal must be in accordance with local, state, and federal regulations for chemical waste.[2] Consult your institution's environmental health and safety office for specific guidance.

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References

- 1. Sclareolide from Clary Sage – Fixative Base of Perfumes – Aphios [aphios.com]
- 2. sds.metasci.ca [sds.metasci.ca]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. bg.cpachem.com [bg.cpachem.com]
- 5. abmole.com [abmole.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. extrasynthese.com [extrasynthese.com]

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